

An In-depth Guide to the Pharmacodynamics of SAR247799

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Compound of Interest

Compound Name: SAR247799

Cat. No.: B10821025

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Introduction

SAR247799 is a first-in-class, orally active, selective G-protein-biased agonist of the sphingosine-1-phosphate receptor 1 (S1P₁). Unlike traditional S1P₁ modulators developed for multiple sclerosis that cause receptor desensitization and lymphopenia, **SAR247799** is designed to activate S1P₁ signaling pathways that promote endothelial protection while avoiding significant receptor desensitization. This unique pharmacodynamic profile makes it a promising candidate for treating a variety of vascular diseases associated with endothelial dysfunction, such as coronary artery disease, diabetic complications, and heart failure.

Mechanism of Action

SAR247799 exhibits a biased agonism at the S1P₁ receptor. It preferentially activates the G-protein signaling cascade over the β -arrestin pathway. This is a critical distinction from other S1P₁ modulators like fingolimod, which are functional antagonists that lead to receptor internalization and desensitization.

The preferential activation of the G-protein pathway by **SAR247799** is thought to be responsible for its endothelial-protective effects without causing a significant reduction in lymphocyte counts at therapeutic doses. Cryo-electron microscopy has revealed the binding mode of **SAR247799** to the S1P₁-G_i protein complex, providing structural insight into its biased agonism.

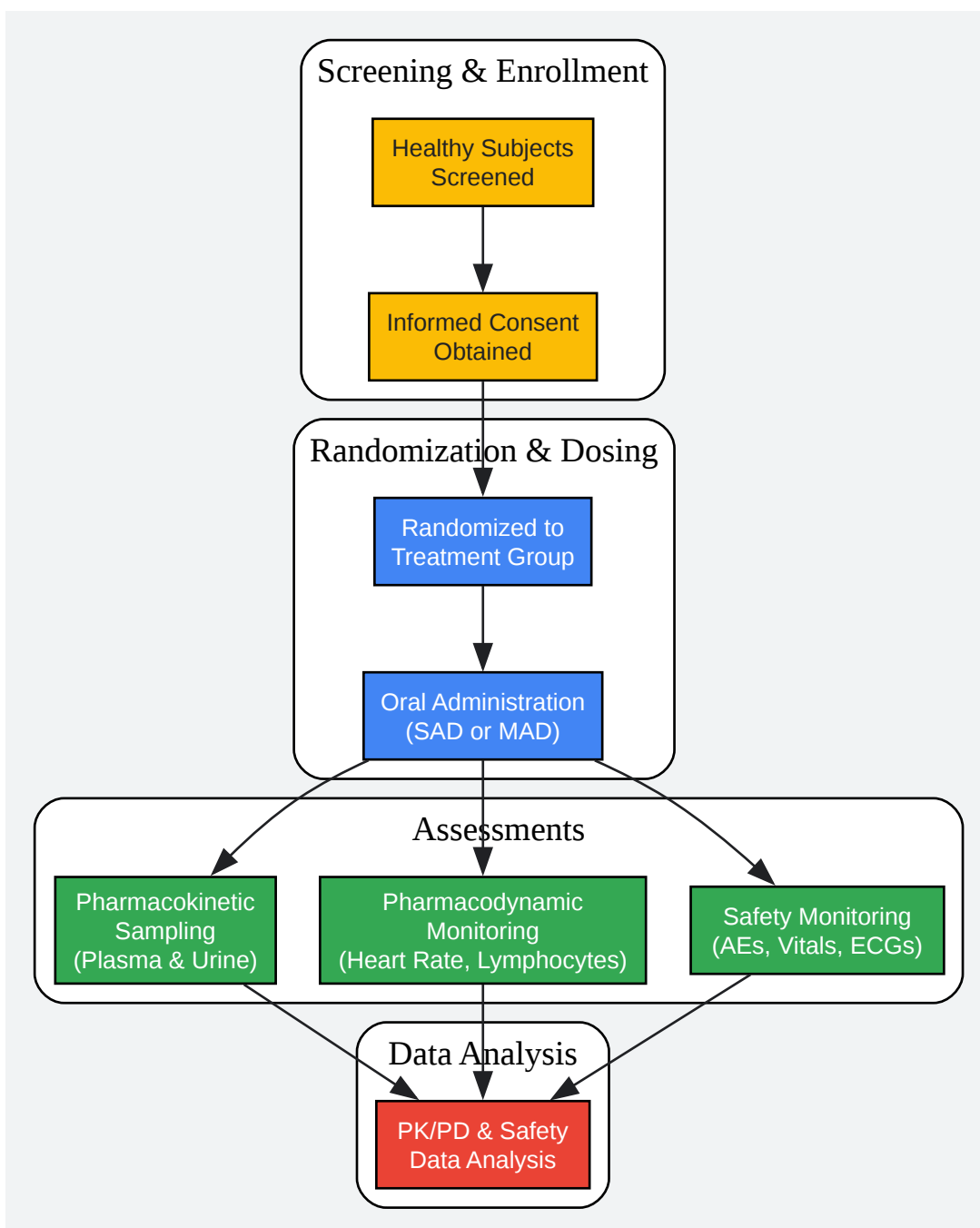
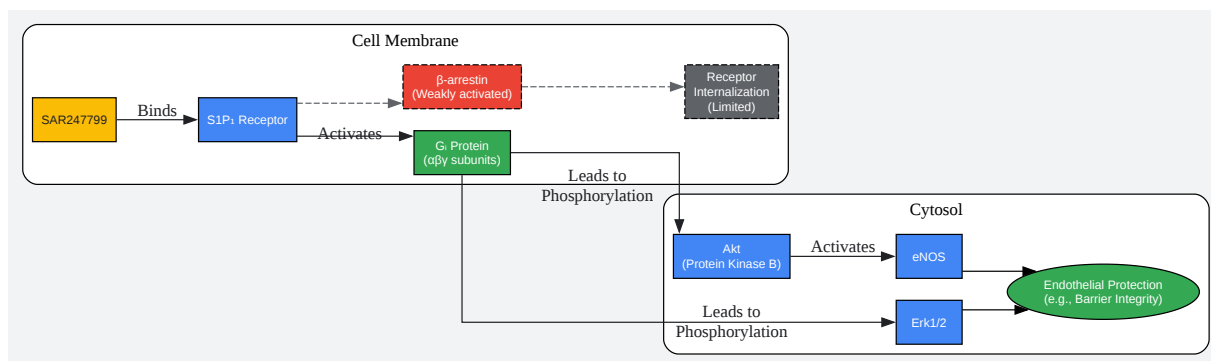
The downstream effects of **SAR247799**-mediated S1P₁ activation in endothelial cells include:

- Increased phosphorylation of Akt (Protein Kinase B) and Erk1/2 (extracellular-regulated kinase-1/2).
- Enhanced endothelial barrier integrity.
- Promotion of anti-inflammatory and tissue-protective signaling.

At low concentrations, **SAR247799** activates endothelial S1P₁ leading to protective effects. At higher concentrations, it can lead to S1P₁ desensitization and a reduction in lymphocytes, similar to other S1P₁ modulators.

Signaling Pathway of SAR247799

The signaling pathway of **SAR247799** is initiated by its binding to the S1P₁ receptor on endothelial cells. This leads to the activation of the associated G_i protein, which in turn initiates a cascade of intracellular events culminating in endothelial protection.



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